

4-Chloro-2-hydrazinylpyridine dihydrochloride safety data sheet SDS

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-hydrazinylpyridine
dihydrochloride

Cat. No.: B15145974

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An In-Depth Technical Guide to the Safe Handling of 4-Chloro-2-hydrazinylpyridine Dihydrochloride

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **4-Chloro-2-hydrazinylpyridine dihydrochloride**. As a crucial building block in synthetic chemistry, particularly in the development of novel pharmaceuticals, a thorough understanding of its chemical properties and associated hazards is paramount to ensuring laboratory safety and experimental integrity. This document synthesizes information from safety data sheets, regulatory bodies, and chemical databases to provide a field-proven perspective on risk mitigation and emergency preparedness.

Hazard Identification and Classification

4-Chloro-2-hydrazinylpyridine dihydrochloride is classified as a hazardous substance. The primary risks associated with this compound are severe skin and eye irritation, and it is also harmful if swallowed or inhaled.

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

Precautionary Statements - Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.

Precautionary Statements - Response:

- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P304 + P340 + P312: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/doctor if you feel unwell.

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P337 + P313: If eye irritation persists: Get medical advice/attention.
- P362: Take off contaminated clothing and wash before reuse.

Chemical and Physical Properties

A precise understanding of the physical and chemical properties of **4-Chloro-2-hydrazinylpyridine dihydrochloride** is fundamental for its safe handling and for making informed decisions during experimental design. These properties dictate the appropriate storage conditions, the necessary personal protective equipment, and the correct procedures for spill response.

Property	Value
CAS Number	80277-53-6
Molecular Formula	C ₅ H ₇ Cl ₃ N ₃
Molecular Weight	216.49 g/mol
Appearance	Solid
Melting Point	248 - 252 °C (478.4 - 485.6 °F)
Solubility	No data available
Vapor Pressure	No data available
Density	No data available

Exposure Controls and Personal Protection

Effective control of exposure to **4-Chloro-2-hydrazinylpyridine dihydrochloride** is achieved through a combination of engineering controls and the diligent use of personal protective

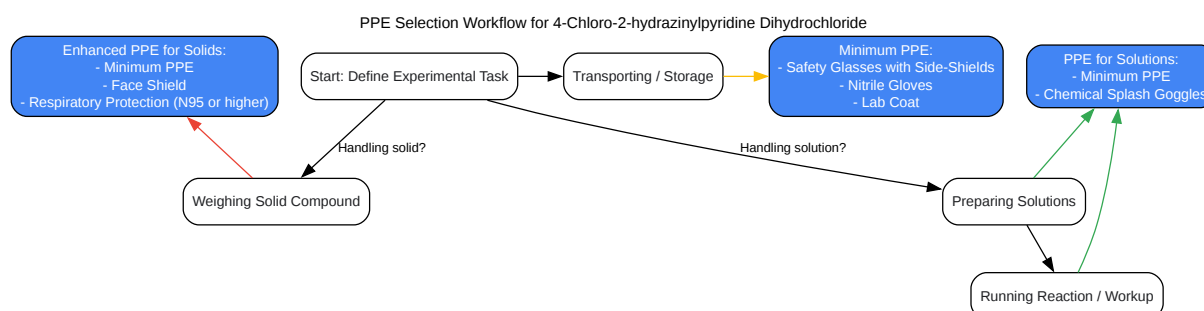
equipment (PPE). The selection of appropriate PPE is a critical, risk-based decision that depends on the specific laboratory procedure being performed.

Engineering Controls

- Fume Hood: All work involving the handling of solid **4-Chloro-2-hydrazinylpyridine dihydrochloride** or its solutions must be conducted in a properly functioning chemical fume hood to minimize the risk of inhalation.
- Ventilation: Ensure adequate general laboratory ventilation to maintain a safe working environment.

Personal Protective Equipment (PPE) Selection Workflow

The following diagram outlines a systematic approach to selecting the appropriate level of PPE based on the experimental task. This workflow ensures that the protective measures are commensurate with the potential for exposure.



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Caption: PPE selection based on the laboratory task.

First-Aid Measures

In the event of accidental exposure, immediate and appropriate first-aid is crucial. All laboratory personnel should be familiar with these procedures and the location of emergency equipment, such as safety showers and eyewash stations.

- If Inhaled: Move the individual to fresh air immediately. If breathing is difficult, provide oxygen. If the person is not breathing, begin artificial respiration. Seek immediate medical attention.
- In Case of Skin Contact: Remove all contaminated clothing and shoes. Immediately flush the affected skin with large amounts of water for at least 15 minutes. Seek medical attention if irritation develops or persists.
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, making sure to lift the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

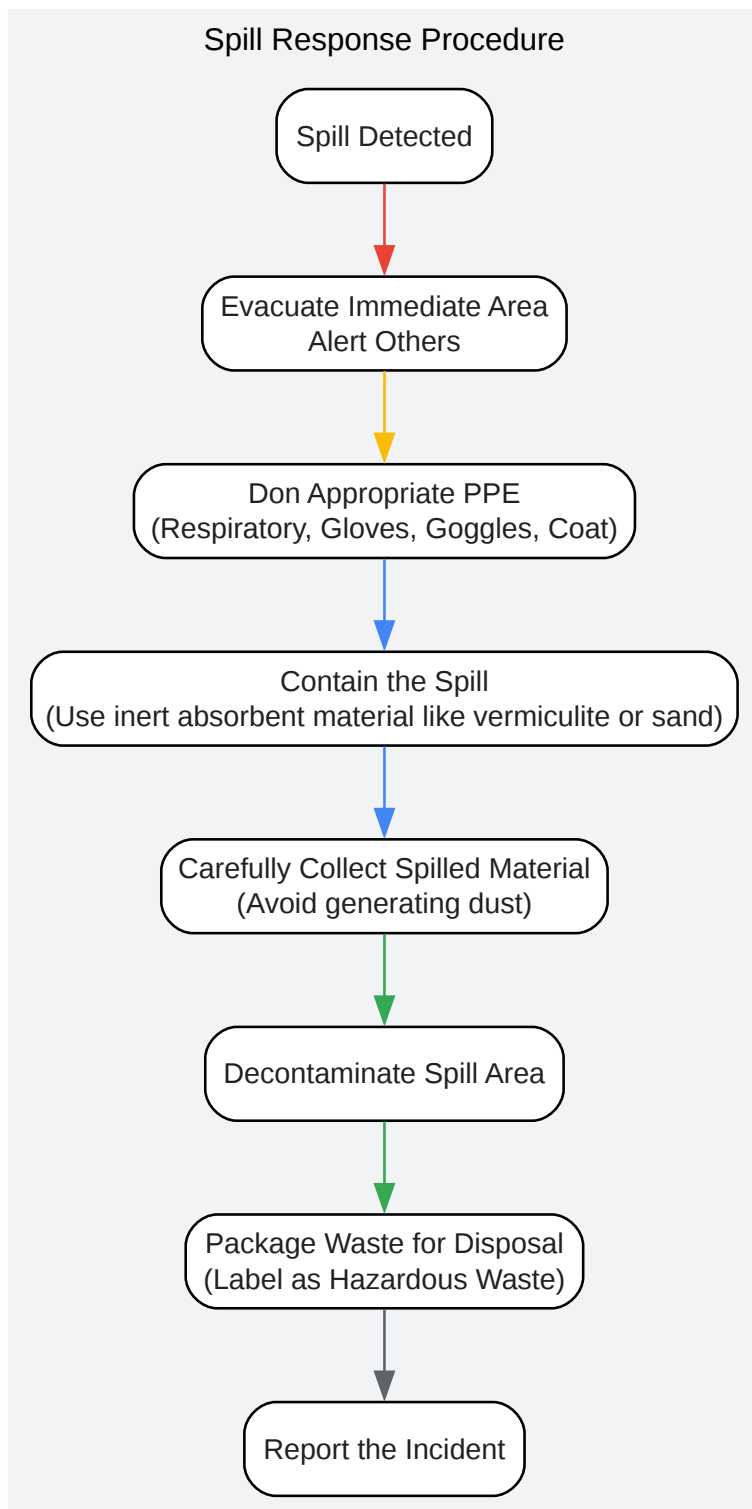
Accidental Release Measures

A systematic and calm approach is essential for managing an accidental spill of **4-Chloro-2-hydrazinylpyridine dihydrochloride**. The primary objectives are to contain the spill, prevent exposure to personnel, and ensure proper decontamination and disposal.

Spill Response Workflow

The following workflow provides a step-by-step guide for responding to an accidental release.

Accidental Spill Response Workflow



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Caption: Step-by-step workflow for managing accidental spills.

Stability and Reactivity

Understanding the stability and reactivity of **4-Chloro-2-hydrazinylpyridine dihydrochloride** is critical for preventing dangerous chemical reactions and ensuring its integrity during storage and use.

- **Chemical Stability:** The compound is stable under recommended storage conditions.
- **Conditions to Avoid:** Avoid exposure to moisture, heat, and direct sunlight.
- **Incompatible Materials:** Keep away from strong oxidizing agents, as this may lead to exothermic reactions.
- **Hazardous Decomposition Products:** When heated to decomposition, it may emit toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), and hydrogen chloride (HCl) gas.

Toxicological and Ecological Information

Toxicological Information

The primary toxicological concerns are acute toxicity upon ingestion or inhalation, and severe irritation to the skin, eyes, and respiratory system.

- **Acute Toxicity:** Harmful if swallowed or inhaled.
- **Skin Corrosion/Irritation:** Causes skin irritation.
- **Serious Eye Damage/Irritation:** Causes serious eye irritation.
- **Respiratory Sensitization:** May cause respiratory irritation.
- **Carcinogenicity, Mutagenicity, and Reproductive Toxicity:** No data is available to classify the compound with respect to these long-term health effects. It should be handled as a potential hazard until more information is known.

Ecological Information

There is currently no specific data available on the ecotoxicological effects of **4-Chloro-2-hydrazinylpyridine dihydrochloride**. Therefore, it is imperative to prevent its release into the environment. All waste materials should be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.

References

For further information, please consult the safety data sheets from chemical suppliers and other relevant toxicological databases. The information provided in this guide is intended to supplement, not replace, the official SDS for this compound.

- To cite this document: BenchChem. [4-Chloro-2-hydrazinylpyridine dihydrochloride safety data sheet SDS]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15145974/docs#4-chloro-2-hydrazinylpyridine-dihydrochloride-safety-data-sheet-sds\]](https://www.benchchem.com/product/b15145974/docs#4-chloro-2-hydrazinylpyridine-dihydrochloride-safety-data-sheet-sds)

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